

Strategic Sourcing and Technical Utilization of 3-(Chloromethyl)-4-ethoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(Chloromethyl)-4-ethoxybenzaldehyde

Cat. No.: B8745514

[Get Quote](#)

Executive Summary

3-(Chloromethyl)-4-ethoxybenzaldehyde (C₁₀H₁₁ClO₂) is a high-value bifunctional building block used primarily in the synthesis of pharmaceutical intermediates requiring a benzyl linker with an orthogonal aldehyde handle.

Critical Sourcing Intelligence:

- **Market Status:** This compound is rarely available as a bulk "off-the-shelf" catalog item due to the hydrolytic instability of the chloromethyl group.
- **Procurement Strategy:** It is classified as a "Make-on-Demand" (MOD) chemical.^[1] Researchers should not expect immediate dispatch; lead times typically range from 2–4 weeks for fresh synthesis.
- **Primary Risk:** Hydrolysis to the corresponding benzyl alcohol during storage or transit. Mandatory QC upon receipt is required.

Chemical Identity & Technical Profile

Property	Specification
Chemical Name	3-(Chloromethyl)-4-ethoxybenzaldehyde
CAS Number	Note: Often unlisted or confused with isomers. Use PubChem CID: 329827003 for verification.
Molecular Formula	C ₁₀ H ₁₁ ClO ₂
Molecular Weight	198.65 g/mol
Appearance	White to off-white crystalline solid (low melting point)
Solubility	Soluble in DCM, THF, Ethyl Acetate. Reacts with protic solvents (MeOH, Water).
Stability	High Risk. Moisture sensitive. Hydrolyzes to 3-(hydroxymethyl)-4-ethoxybenzaldehyde.

Sourcing Intelligence: Suppliers & Price Analysis

Because this compound is unstable, "In-Stock" labels are often inaccurate. The market operates on a Custom Synthesis model.

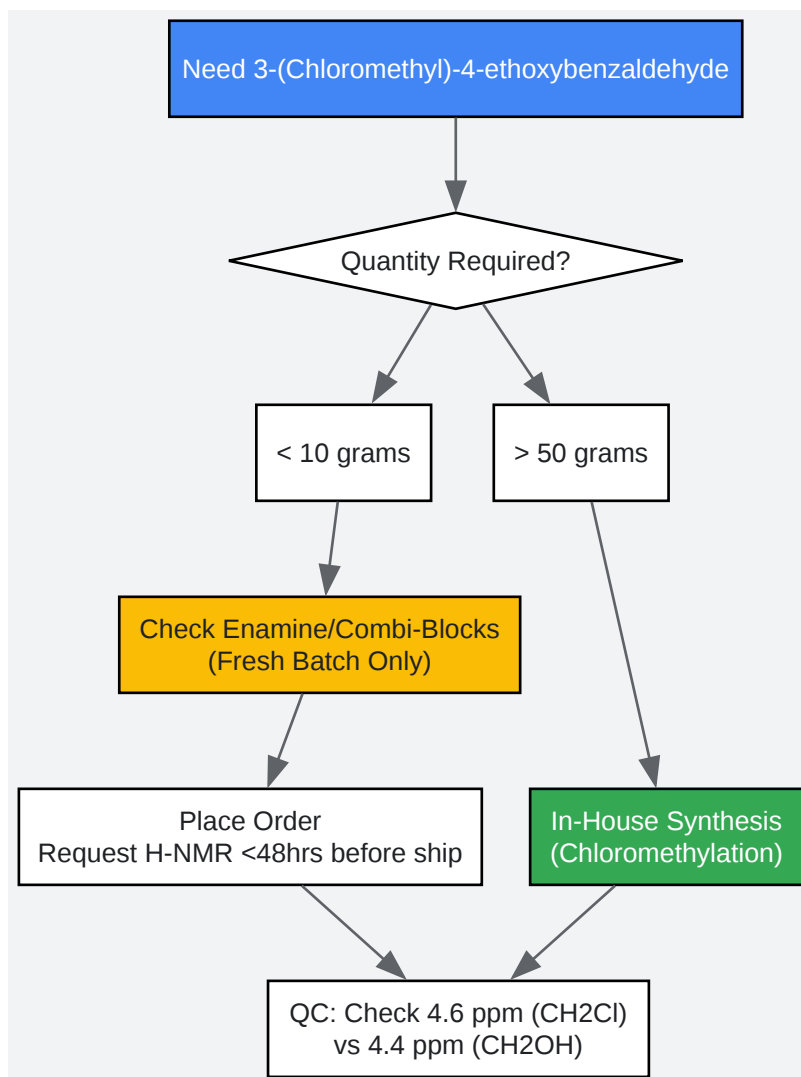
Recommended Supplier Tiers

Tier	Supplier Type	Recommended Vendors	Estimated Lead Time	Pricing Estimate (USD)*
Tier 1	Building Block Specialists (Best for <10g)	Enamine, Combi-Blocks, ChemScene	2–3 Weeks	\$450 - \$700 (per 5g)
Tier 2	Catalog Aggregators	MolPort, eMolecules	3–5 Weeks	\$600 - \$900 (per 5g)
Tier 3	Bulk Custom Synthesis (>1kg)	WuXi AppTec, Pharmaron	8–12 Weeks	\$2,500 - \$4,000/kg

*Prices are estimates based on 2024-2025 market data for substituted benzyl chlorides. High volatility exists due to raw material costs.

The "Make vs. Buy" Decision Matrix

Before ordering, evaluate your internal capacity. If you need >50g, in-house synthesis is often more cost-effective and ensures higher purity.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for sourcing vs. synthesizing unstable benzyl chlorides.

Synthesis & Manufacturing (The "Self-Validating" Protocol)

If commercial stock is degraded or unavailable, the following protocol is the industry standard for generating high-purity material. This method relies on the Blanc Chloromethylation reaction.

Reaction Scheme

Precursor: 4-Ethoxybenzaldehyde Reagents: Paraformaldehyde, Concentrated HCl, ZnCl₂ (Catalyst) Solvent: Anhydrous Ether or Dichloromethane

Step-by-Step Methodology

- Setup: Flame-dry a 250mL round-bottom flask. Purge with Argon.
- Dissolution: Dissolve 4-ethoxybenzaldehyde (10.0 g) in 50 mL of dry DCM.
- Activation: Add anhydrous ZnCl₂ (1.5 eq). The solution may turn slightly yellow.
- Chloromethylation: Add Paraformaldehyde (1.5 eq). Bubble dry HCl gas (generated by dripping H₂SO₄ onto NaCl) through the solution for 2 hours at 0°C. Caution: Exothermic.
- Monitoring: Monitor by TLC (Hexane/EtOAc 8:2). Look for the appearance of a less polar spot.
- Workup (Critical for Stability):
 - Pour onto crushed ice.
 - Extract rapidly with cold DCM.
 - Wash with cold saturated NaHCO₃ (neutralize acid immediately to prevent polymerization).
 - Dry over MgSO₄ and concentrate in vacuo at <30°C.
- Purification: Recrystallize immediately from dry Hexane/Ether. Do not perform column chromatography on silica gel as the acidity of silica causes hydrolysis.

Quality Control & Validation

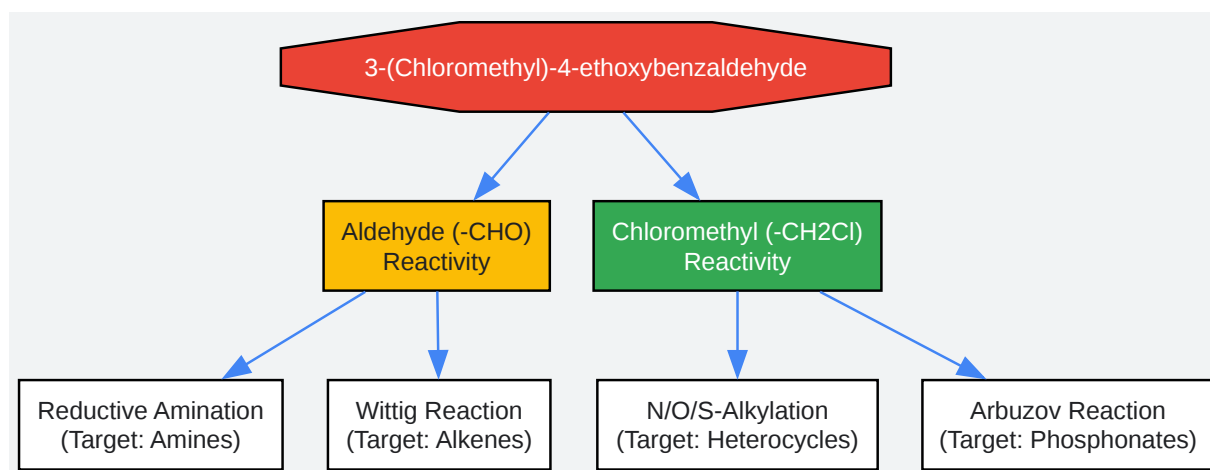
Trust nothing without data. The primary failure mode is hydrolysis.

The "Self-Validating" QC Checklist:

- $^1\text{H-NMR}$ (CDCl_3):
 - Target Signal: Singlet at ~ 4.60 ppm (2H, $-\text{CH}_2\text{Cl}$).
 - Impurity Signal: Singlet at ~ 4.45 ppm (2H, $-\text{CH}_2\text{OH}$).
 - Validation: Integration of Impurity must be $<5\%$.
- Visual Inspection: Material should be a white crystalline solid. Yellowing or "gumming" indicates polymerization or HCl degradation.
- Functional Test: React a small aliquot with a secondary amine (e.g., morpholine) in DCM. Complete conversion to the tertiary amine confirms the active electrophile is present.

Synthetic Utility & Reactivity Profile[2]

This molecule is a "Linchpin" intermediate. It connects two distinct chemical domains via orthogonal reactivity.



[Click to download full resolution via product page](#)

Figure 2: Orthogonal reactivity map. The chloromethyl group is highly electrophilic and should usually be reacted first or protected if basic conditions are required for the aldehyde.

Safety & Handling (HSE)

- Lachrymator: Benzyl chlorides are potent tear agents. Handle only in a fume hood.
- Corrosive: Causes severe skin burns.
- Storage: Store under Nitrogen/Argon at -20°C. Store over activated molecular sieves if possible to scavenge moisture.

References

- Sigma-Aldrich.Product Specification: **3-(Chloromethyl)-4-ethoxybenzaldehyde** (Discontinued/Custom).
- PubChem.Compound Summary: **3-(Chloromethyl)-4-ethoxybenzaldehyde**.
- Organic Syntheses.Chloromethylation of Aromatic Compounds (General Protocol). Org.[2][3][4] Synth. 1955, 35, 84.
- Enamine.Building Block Catalog & Custom Synthesis Services.
- Combi-Blocks.Functionalized Benzyl Chlorides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. MADE Building Blocks - Enamine [enamine.net]
- 2. chemimpex.com [chemimpex.com]
- 3. Combi-Blocks [combi-blocks.com]

- 4. A simple and efficient synthesis of N-[3-chloro-4-(4-chlorophenoxy)-phenyl]-2-hydroxy-3,5-diodobenzamide, rafoxanide - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Strategic Sourcing and Technical Utilization of 3-(Chloromethyl)-4-ethoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8745514/docs#strategic-sourcing-and-technical-utilization-of-3-chloromethyl-4-ethoxybenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)